

safety data sheet for Hexachloroethane-13C

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Compound of Interest

Compound Name: Hexachloroethane-13C

Cat. No.: B1340454

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An in-depth technical guide on the safety data sheet for **Hexachloroethane-13C** is presented below, tailored for researchers, scientists, and drug development professionals. This guide summarizes key safety data, outlines safe handling protocols, and provides visual aids for quick reference.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for Hexachloroethane. While this data is for the unlabeled compound, it is the most relevant and comprehensive information available for safety assessment of **Hexachloroethane-13C**.

Table 1: Physical and Chemical Properties

| Property | Value |
|--------------------------|---|
| Molecular Formula | C ₂ Cl ₆ [1][2] |
| Molecular Weight | 236.74 g/mol [1] |
| Appearance | Colorless to white crystals with a camphor-like odor[3] |
| Melting Point | 185 °C (sublimes)[1] |
| Boiling Point | Sublimes at 186 °C @ 777 mmHg[1] |
| Vapor Pressure | 0.21 mmHg @ 20 °C[1] |
| Vapor Density | 8.16 (Air = 1)[1] |
| Specific Gravity/Density | 2.091 g/cm ³ [1] |
| Solubility in Water | Insoluble[1] |
| log Pow | 4.14[4] |

Table 2: Toxicological Data

| Parameter | Value | Species | Route |
|-------------|------------------|--|--------|
| LD50 | 4460 mg/kg[1][5] | Rat | Oral |
| LD50 | 32 g/kg[1][5] | Rabbit | Dermal |
| LC50 (96h) | 0.84 mg/L[6] | Rainbow Trout (Oncorhynchus mykiss) | - |
| LC50 (48h) | 1.36 mg/L[6] | Water Flea (Daphnia magna) | - |
| ErC50 (72h) | 0.88 mg/L[6] | Algae (Pseudokirchneriella subcapitata) | - |

Table 3: Occupational Exposure Limits

| Organization | Limit |
|--------------|--|
| OSHA PEL | 1 ppm (skin)[3] |
| ACGIH TLV | A3 - Confirmed animal carcinogen with unknown relevance to humans[1] |
| NIOSH REL | Ca TWA 1 ppm (10 mg/m ³) [skin][3] |

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are based on standard safety data sheet recommendations for handling Hexachloroethane.

1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[1]
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] All handling of the solid should be done in a well-ventilated area or a chemical fume hood.[1][7]

2. Handling and Storage

- Handling: Avoid breathing dust and contact with skin and eyes.[7][8] Wash thoroughly after handling.[1] Avoid generating dust.[1]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[1][7] Keep away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[1]

3. Accidental Release Measures

- Spill Cleanup: Clean up spills immediately. Sweep up the material and place it into a suitable container for disposal.^[1] Avoid generating dusty conditions.^[1] Do not let the chemical enter the environment.^[1]

4. First-Aid Measures

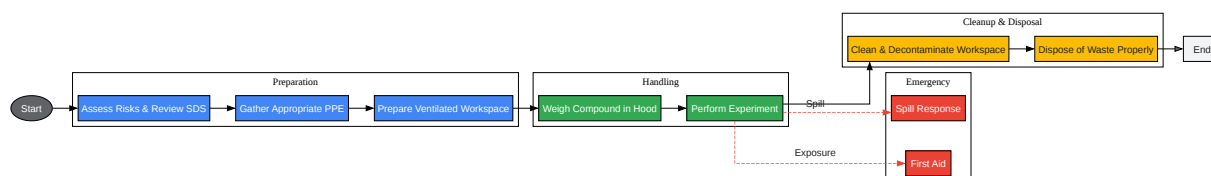
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.^[1]
- Skin Contact: Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^[1]
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.^[1]
- Inhalation: Get medical aid immediately. Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.^[1]

5. Disposal Considerations

- Dispose of waste in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service.^{[5][8]}

Visualized Workflow

The following diagram illustrates a logical workflow for the safe handling of **Hexachloroethane-13C** in a research setting.



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Caption: Safe handling workflow for **Hexachloroethane-13C**.

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